

# Prudent Disposal Procedures for 2'-Ethoxyacetophenone

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## Compound of Interest

Compound Name: 2'-Ethoxyacetophenone

Cat. No.: B363060

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Disclaimer: A specific Safety Data Sheet (SDS) for **2'-Ethoxyacetophenone** could not be located through available resources. The following guidance is based on general best practices for the disposal of laboratory chemicals. It is imperative for all researchers, scientists, and drug development professionals to obtain and thoroughly review the official SDS from their chemical supplier before handling, storing, or disposing of this compound. The SDS is the primary and authoritative source of safety and disposal information.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

The proper management and disposal of chemical waste are critical for ensuring laboratory safety and environmental protection.[\[6\]](#)[\[7\]](#) For compounds where specific handling information is not readily available, a cautious and systematic approach must be adopted.

## Physicochemical and Hazard Data

The following data for **2'-Ethoxyacetophenone** has been compiled from chemical supplier information. This information has not been verified by a formal Safety Data Sheet and should be used for preliminary guidance only.

Property	Value
CAS Number	2142-67-8
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	164.20 g/mol
Appearance	White to pale yellow solid
Melting Point	36-40 °C
Boiling Point	243-244 °C
Flash Point	> 110 °C (> 230 °F)
Storage Temperature	0-8 °C

Data sourced from chemical supplier websites. An official SDS is required for verified information.

## Personal Protective Equipment (PPE)

When handling **2'-Ethoxyacetophenone**, especially in the absence of a specific SDS, comprehensive personal protective equipment should be utilized to minimize exposure.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[9\]](#)[\[11\]](#)
- Hand Protection: Use chemical-resistant gloves, such as nitrile rubber. Inspect gloves for any signs of degradation before use.[\[11\]](#)
- Body Protection: A flame-retardant lab coat or chemical-resistant apron is mandatory to protect skin and clothing.[\[9\]](#)[\[12\]](#) For large quantities or situations with a high risk of splashing, consider a chemical splash suit.[\[10\]](#)[\[12\]](#)
- Respiratory Protection: Handle the compound in a well-ventilated area, preferably within a certified chemical fume hood. If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used.

## Step-by-Step Disposal Protocol

The disposal of **2'-Ethoxyacetophenone** must be managed as hazardous waste in accordance with federal, state, and local regulations.[6][7] Do not dispose of this chemical down the drain or in regular trash.[13]

- Waste Identification and Classification:
  - Treat **2'-Ethoxyacetophenone** as a hazardous chemical waste.[14]
  - If the substance is mixed with other chemicals, the entire mixture must be treated as hazardous waste.
- Waste Segregation:
  - Collect waste **2'-Ethoxyacetophenone** and any materials contaminated with it (e.g., weighing boats, contaminated gloves, absorbent pads) in a dedicated waste container.
  - Do not mix this waste with other waste streams, such as halogenated solvents, acids, or bases, to prevent potentially dangerous reactions.[6][15]
- Waste Container and Labeling:
  - Use a container that is compatible with the chemical. The container must be in good condition, with a secure, tight-fitting lid.[15]
  - Label the waste container clearly with the words "Hazardous Waste," the full chemical name "**2'-Ethoxyacetophenone**," and the approximate quantity. Do not use abbreviations or chemical formulas.[16][17][18]
  - Keep the container closed at all times, except when adding waste.[15]
- Storage of Chemical Waste:
  - Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.[16]

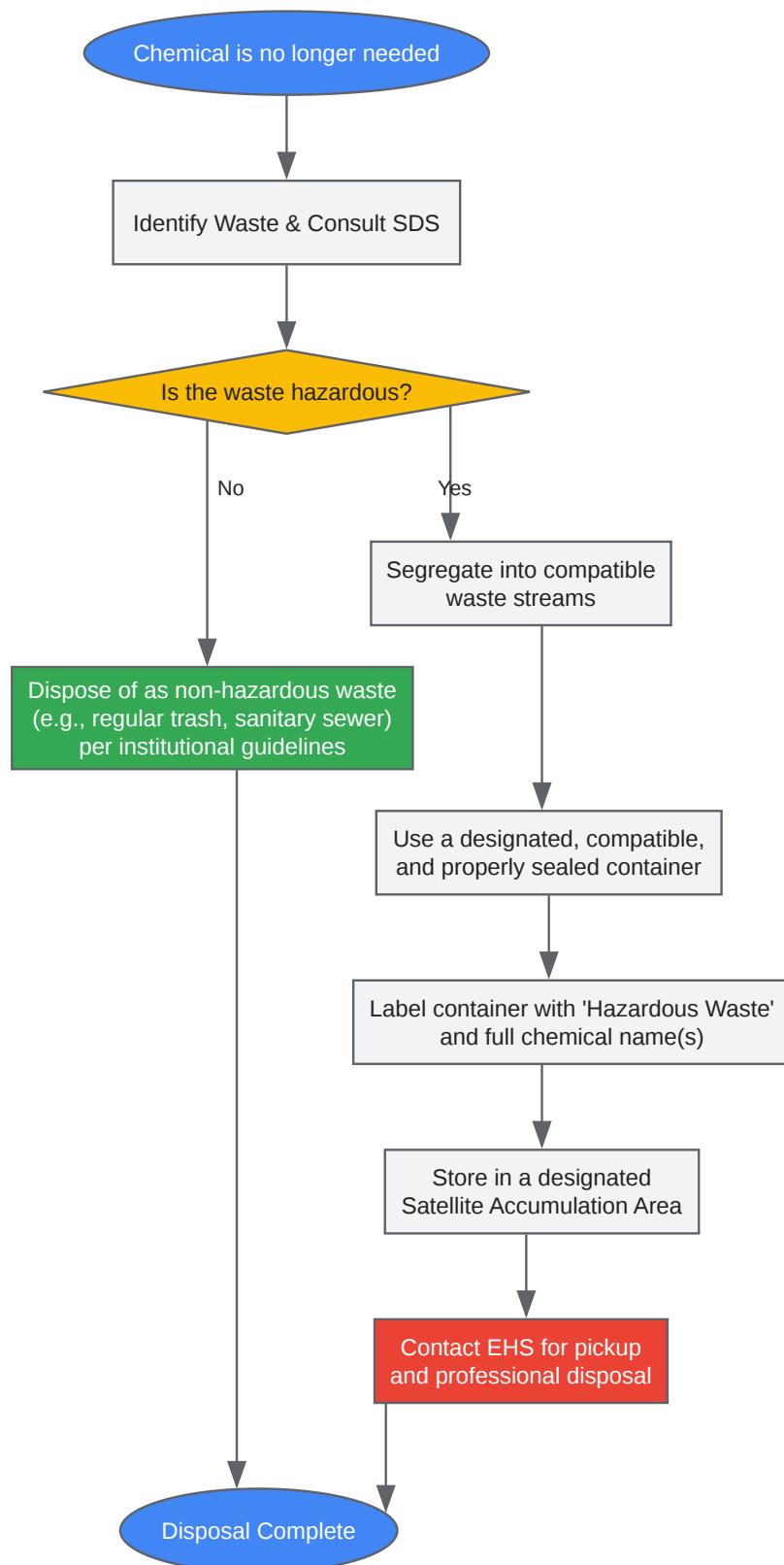
- Ensure the storage area is secure, away from sources of ignition, and segregated from incompatible materials.[16]
- Arranging for Professional Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the collection and proper disposal of the waste.[7]
  - Provide the EHS department or contractor with all available information about the waste.

## Experimental Protocols

As this document provides procedural guidance for disposal, no experimental protocols are cited.

## Logical Workflow for Chemical Disposal

The following diagram illustrates the general decision-making process for the proper disposal of laboratory chemical waste.



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Caption: General workflow for the proper disposal of laboratory chemical waste.

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